

# Comparative Study of Pu vs. U Interaction with Steel

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A comprehensive comparison of the interactions between plutonium (Pu) and uranium (U) with steel is crucial for the long-term safety and integrity of nuclear materials and storage containers. This guide provides a detailed analysis of their respective impacts on steel, focusing on corrosion, diffusion, and intermetallic phase formation, supported by experimental data.

#### **Corrosion Behavior**

The interaction of both plutonium and uranium with steel can lead to significant corrosion, particularly at elevated temperatures. This is a critical consideration for the long-term storage of these materials.

### **Uranium-Steel Interaction**

When uranium is in contact with stainless steel at high temperatures, a eutectic is formed between the uranium and the iron in the steel. This leads to the melting of the components at a temperature lower than their individual melting points. For instance, a eutectic can form between uranium and iron at approximately 725°C.[1] This interaction can result in the catastrophic failure of steel containment. The formation of a U-Fe eutectic has been a known issue for decades, with significant research conducted on the topic.[1] The corrosion rate is influenced by factors such as temperature, time, and the specific type of steel used.

### **Plutonium-Steel Interaction**



Plutonium also forms a low-melting point eutectic with iron, a major component of steel. The Pu-Fe eutectic melts at a significantly lower temperature, around 410°C.[2][3][4][5] This makes the interaction between plutonium and steel a concern at temperatures that are much lower than those for uranium. The presence of gallium in plutonium alloys, used to stabilize the delta phase, can also influence the corrosion behavior, though research indicates that the primary corrosion mechanism is the formation of the Pu-Fe eutectic.[3]

## **Comparative Data on Eutectic Formation**

The following table summarizes the key differences in the eutectic formation between plutonium/uranium and iron, a primary constituent of steel.

| Actinide       | Eutectic Partner | Eutectic Temperature (°C) |
|----------------|------------------|---------------------------|
| Plutonium (Pu) | Iron (Fe)        | ~410[2][3][4][5]          |
| Uranium (U)    | Iron (Fe)        | ~725[1]                   |

# **Experimental Protocols Diffusion Couple Experiments**

A common method to study the interaction between these metals and steel is through diffusion couple experiments. This technique involves placing the actinide metal in direct contact with a steel sample and heating them to a specific temperature for a set duration in a controlled environment (e.g., vacuum or inert atmosphere).

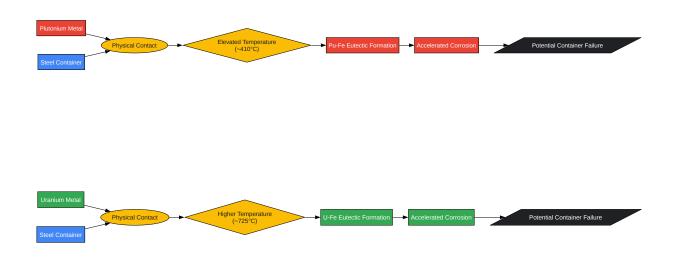
- Sample Preparation: The surfaces of the actinide metal (Pu or U) and the steel coupon are polished to a mirror finish to ensure intimate contact.
- Assembly: The polished samples are clamped together in a fixture, often made of a refractory metal like tantalum, to maintain pressure and contact at high temperatures.
- Heat Treatment: The assembled diffusion couple is heated in a furnace to the desired temperature and held for a specific time. The temperature is carefully controlled and monitored.



Analysis: After cooling, the diffusion couple is sectioned, and the interaction zone is analyzed
using techniques such as scanning electron microscopy (SEM), energy-dispersive X-ray
spectroscopy (EDS), and electron probe microanalysis (EPMA) to determine the extent of
diffusion and the composition of the intermetallic phases formed.[6]

# **Visualizing the Interaction Pathway**

The following diagrams illustrate the logical workflow for evaluating the interaction of plutonium and uranium with steel.



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